Spectroscopic Data Analysis Guide: 2-Fluoro-1-methyl-4-(trifluoromethyl)benzene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Fluoro-1-methyl-4-(trifluoromethyl)benzene*
CAS No.:	*1204296-09-2*
Cat. No.:	*B1321535*

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Executive Summary

Molecule: **2-Fluoro-1-methyl-4-(trifluoromethyl)benzene** CAS: 2267-25-6 Formula:

Molecular Weight: 178.13 g/mol [1]

This technical guide provides a rigorous spectroscopic framework for the characterization of **2-Fluoro-1-methyl-4-(trifluoromethyl)benzene** (FMTB). As a dual-fluorinated aromatic scaffold, FMTB serves as a critical intermediate in the synthesis of agrochemicals and pharmaceutical bioisosteres.

The presence of two distinct fluorine environments—a trifluoromethyl (

) group and an aromatic fluorine (

)—creates a complex spin system. This guide moves beyond basic peak listing to explain the causality of the observed signals, providing researchers with a self-validating analytical protocol.

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Part 1: Structural Context & Reactivity

The spectroscopic signature of FMTB is defined by the electronic push-pull nature of its substituents:

- Trifluoromethyl (

  ): A strong electron-withdrawing group (EWG) that deshields ortho-protons and induces significant C-F splitting.

- Fluorine (

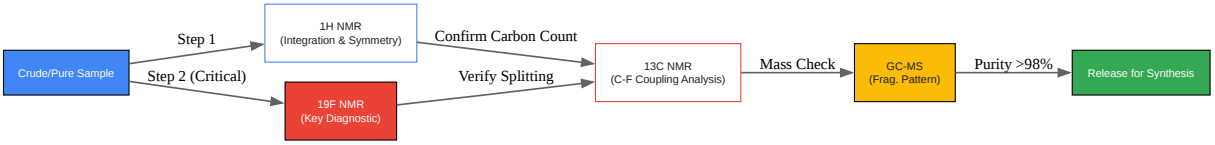
  ): An electronegative atom that exerts a strong inductive withdrawing effect (-I) but a resonant donating effect (+M).

- Methyl (

  ): A weak electron-donating group (EDG) that stabilizes the ring and provides a clean aliphatic diagnostic handle.

Analytical Workflow

The following decision tree outlines the logical flow for confirming identity and purity.



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Caption: Integrated spectroscopic workflow prioritizing 19F NMR as the primary diagnostic tool due to the molecule's fluorinated nature.

Part 2: Multi-Nuclear NMR Analysis

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The NMR analysis of FMTB is dominated by scalar couplings (

). Unlike standard aromatics, the spectra cannot be interpreted as simple singlets or doublets; they are multiplets defined by

and

interactions.

Fluorine-19 NMR ( )

is the most sensitive probe for this molecule. Two distinct signals are observed.

Signal	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
A	-62.0 to -63.5	Singlet (broad)	Hz (unresolved)	
B	-115.0 to -118.0	Multiplet	Hz	

Expert Insight:

- Relaxation Delay (

  ): The

  group often has a long longitudinal relaxation time (

). For quantitative NMR (qNMR), ensure

  (typically >10 seconds) to avoid under-integrating the

  signal relative to the

  .
- Through-Space Coupling: While rare, a small through-space coupling (

) might be observed between the

  and

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if the geometry forces proximity, though in this 1,2,4-substitution pattern, they are distant. The broadening of the

singlet is usually due to long-range coupling with aromatic protons.

Proton NMR ( )

The aromatic region (7.0 – 8.0 ppm) shows a classic "1,2,4-trisubstituted" pattern, but distorted by Fluorine coupling.

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  (referenced to 7.26 ppm).

- Methyl Group:

  ppm.[2] Appears as a doublet (

  Hz) rather than a singlet.

  - Mechanism:[3] Long-range coupling (

) from the ortho-fluorine at C-2. This is a definitive confirmation of the 2-fluoro-1-methyl arrangement.

Aromatic Region Logic:

- H-3 (Ortho to F, Meta to CF3):

  ppm. Large doublet (

  Hz).[4]

- H-5 (Meta to F, Ortho to CF3):

  ppm. Broad doublet or multiplet due to coupling with H-6 and weak coupling to

  .

- H-6 (Para to F, Ortho to CF3):

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ppm. Doublet of doublets.

Carbon-13 NMR ( )

This spectrum is a "forest of quartets and doublets" due to C-F splitting. Use Broadband Proton Decoupling (

).

Key Diagnostic Signals:

- Carbon: Quartet at

  ppm with a massive coupling constant (

  Hz).
- C-2 (Ar-F): Doublet at

  ppm (

  Hz).
- C-4 (Ipso to CF3): Quartet of doublets (

  Hz).

Part 3: Mass Spectrometry (GC-MS)

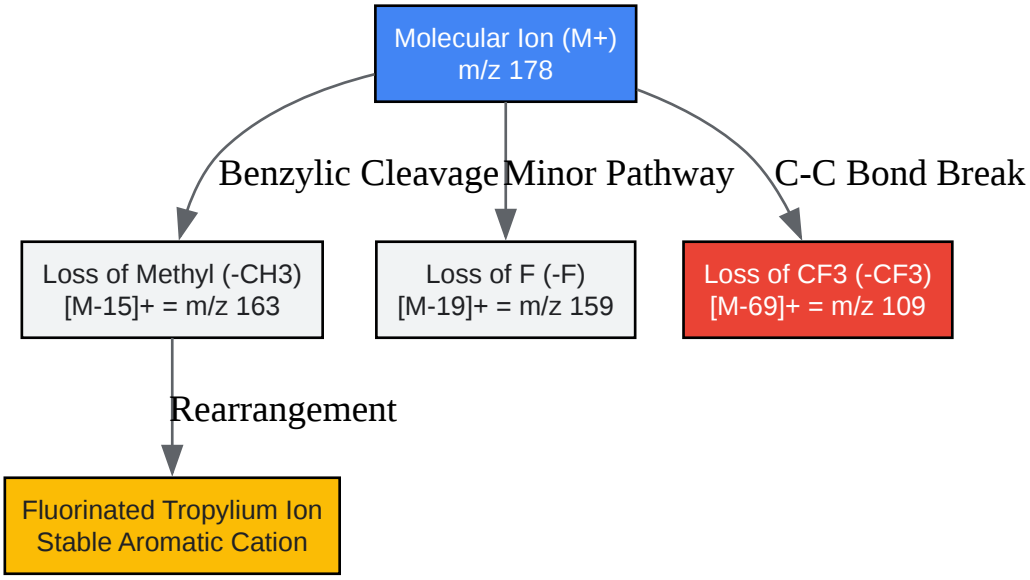
Ionization Mode: Electron Impact (EI, 70 eV). Molecular Ion (

): m/z 178 (Strong intensity).

The fragmentation pattern follows a specific energetic pathway driven by the stability of the aromatic ring and the strength of the C-F bond.

Fragmentation Logic Diagram

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Caption: Fragmentation pathways for **2-Fluoro-1-methyl-4-(trifluoromethyl)benzene**. The loss of CF3 (m/z 109) is a characteristic signature.

Interpretation:

- m/z 163 (M-15): Loss of the methyl group. This confirms the presence of the toluene backbone.
- m/z 109 (M-69): Loss of the entire trifluoromethyl group. This is often a base peak or very strong signal in benzotrifluoride derivatives.

Part 4: Vibrational Spectroscopy (IR)

Technique: ATR-FTIR (Attenuated Total Reflectance).

While NMR provides connectivity, IR provides a quick "fingerprint" check for functional groups.

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Frequency ( )	Intensity	Vibration Mode	Significance
1320 - 1100	Very Strong	C-F Stretch	Dominates the spectrum. Multiple bands due to and .
3050 - 3000	Weak	Ar-C-H Stretch	Diagnostic of aromaticity.
2950 - 2850	Weak	Aliphatic C-H	Confirms the methyl group ( ).
1600, 1500	Medium	C=C Ring Stretch	Aromatic skeletal vibrations.

Part 5: References & Grounding

- PubChem Compound Summary. "**2-Fluoro-1-methyl-4-(trifluoromethyl)benzene** (CID 1204296)." National Center for Biotechnology Information. Accessed 2026.
- NIST Mass Spectrometry Data Center. "Benzene, 1-fluoro-4-(trifluoromethyl)- Spectra."[5] National Institute of Standards and Technology. (Used for comparative fragmentation logic of benzotrifluoride derivatives).
- Dolbier, W. R. "Guide to Fluorine NMR for Organic Chemists." Wiley-Interscience, 2009. (Authoritative text on F-F and H-F coupling constants).
- Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds." John Wiley & Sons.[6] (Standard reference for substituent effects on aromatic rings).

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Sources

- 1. 1204296-09-2|2-Fluoro-1-Methyl-4-(trifluoromethyl)benzene|BLD Pharm [bldpharm.com]
- 2. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 3. rubingroup.org [rubingroup.org]
- 4. beilstein-journals.org [beilstein-journals.org]
- 5. Benzene, 1-fluoro-4-(trifluoromethyl)- [webbook.nist.gov]
- 6. 4-Methylbenzotrifluoride | C8H7F3 | CID 80230 - PubChem [pubchem.ncbi.nlm.nih.gov]
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